

Application Notes and Protocols for SETDB1-TTD-IN-1 TFA In Vitro

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Compound of Interest

Compound Name: SETDB1-TTD-IN-1 TFA

Cat. No.: B10830093

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Introduction

SETDB1 (SET Domain Bifurcated Histone Lysine Methyltransferase 1), also known as KMT1E, is a histone methyltransferase crucial for the methylation of histone H3 on lysine 9 (H3K9), a mark primarily associated with gene silencing.[1][2][3] Beyond its role in chromatin regulation, SETDB1 also methylates non-histone proteins, thereby influencing a variety of signaling pathways implicated in cancer and other diseases.[1][2] **SETDB1-TTD-IN-1 TFA** is a potent and selective ligand for the tandem tudor domain (TTD) of SETDB1.[4][5][6] Unlike an inhibitor, this compound functions as an allosteric activator, increasing the methyltransferase activity of SETDB1.[4][5][6] These application notes provide detailed protocols for the in vitro use of **SETDB1-TTD-IN-1 TFA** to investigate its effects on SETDB1 target engagement, enzymatic activity, and downstream cellular processes.

Compound Information and Quantitative Data

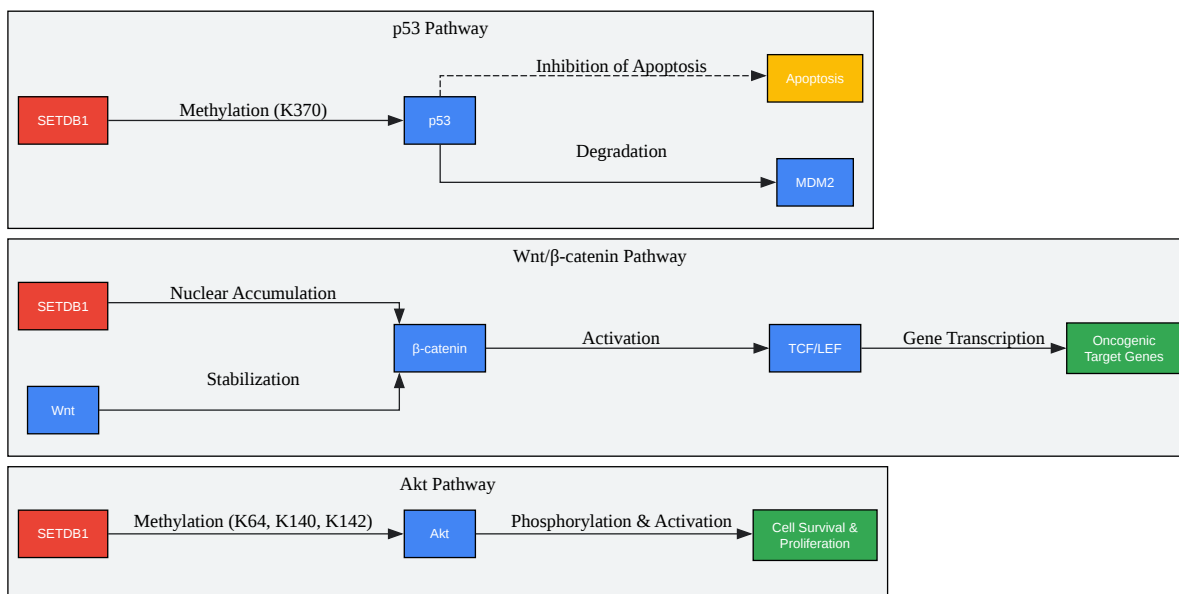
SETDB1-TTD-IN-1 TFA is a valuable tool for elucidating the biological functions of the SETDB1 TTD and the consequences of enhanced SETDB1 methyltransferase activity. Below is a summary of its key quantitative data.

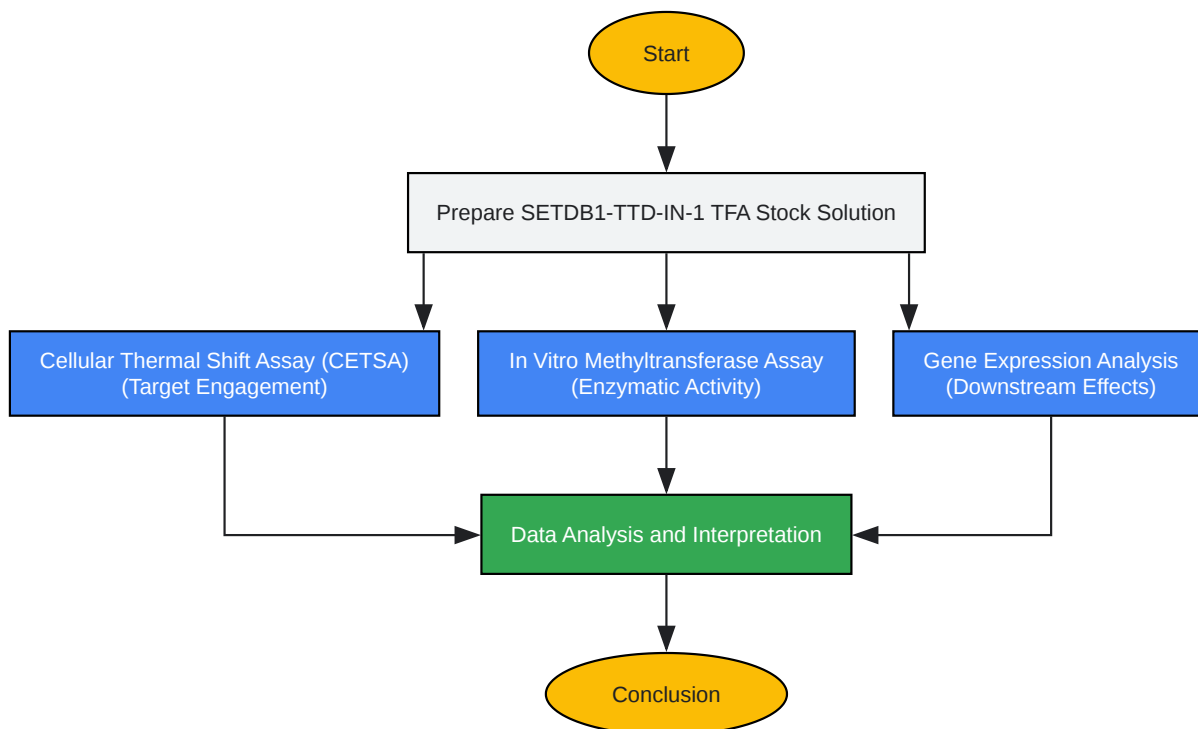
Parameter	Value	Cell Lines/System	Reference
Binding Affinity (Kd)	88 nM	In vitro (SETDB1-TTD)	[4] [5] [6]
Effective Concentration	2.5 - 40 μ M	HEK293T cells (protein stabilization)	[4] [5] [6]
Effective Concentration	2.5 - 40 μ M	THP-1 cells (gene expression changes)	[4] [5] [6]
Off-Target Activity (Kd)	53BP1: 4.3 μ M, JMJD2A: 86 μ M	In vitro	[4] [6]

Signaling Pathways and Experimental Workflow

SETDB1 is a critical regulator of multiple signaling pathways central to cancer biology.

Understanding these pathways is essential for contextualizing the effects of **SETDB1-TTD-IN-1 TFA**.





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References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. SETDB1 fuels the lung cancer phenotype by modulating epigenome, 3D genome organization and chromatin mechanical properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]

- 6. medchemexpress.cn [medchemexpress.cn]
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